

An In-depth Technical Guide on 3-(4-Aminophenoxy)aniline

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Compound of Interest

Compound Name: 3,4'-Oxydianiline

Cat. No.: B046408

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This technical guide provides a comprehensive overview of the chemical and physical properties of 3-(4-aminophenoxy)aniline, with a focus on its molecular weight and relevant experimental protocols. This document is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the characterization and application of this molecule.

Quantitative Data Summary

The following table summarizes the key quantitative data for 3-(4-aminophenoxy)aniline, also known by its synonyms 3,4'-Diaminodiphenyl Ether and **3,4'-Oxydianiline**.[\[1\]](#)

Property	Value	Source(s)
Molecular Weight	200.24 g/mol	[1] [2] [3]
Molecular Formula	C ₁₂ H ₁₂ N ₂ O	[1] [3]
CAS Number	2657-87-6	[2] [3]
Melting Point	67-71 °C	[2]
Boiling Point	384.7 °C at 760 mmHg	[2]
207 °C at 1 mmHg		
Monoisotopic Mass	200.094963011 Da	[1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of 3-(4-aminophenoxy)aniline are crucial for its application in research and development.

2.1. Synthesis via Hydrogenation

A common method for the synthesis of **3,4'-Oxydianiline** is through the hydrogenation of 3-Amino-4'-nitrodiphenyl ether.^[4]

Materials and Equipment:

- 100 mL reaction flask
- FB (Flow Bubble) generator
- Palladium on alumina spheres (0.5% Pd, 2-4 mm)
- 3-Amino-4'-nitrodiphenyl ether
- Ethyl acetate
- Hydrogen gas
- Gas chromatograph (GC) for reaction monitoring
- Rotary evaporator

Procedure:

- Dissolve 10 mmol of 3-Amino-4'-nitrodiphenyl ether in 80 mL of ethyl acetate in the reaction flask.
- Heat the solution to 30 °C.
- Introduce hydrogen gas into the reaction system using the FB generator at a flow rate of 5 mL/min in the presence of 0.3 mmol (3 mol%) of palladium on alumina spheres.

- Monitor the progress of the reaction periodically by taking samples and analyzing them using GC.
- Once the hydrogenation is complete, remove the ethyl acetate using a vacuum evaporator to obtain high purity 3,4'-diaminodiphenyl ether.[4]

2.2. Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

The purity and concentration of 3-(4-aminophenoxy)aniline can be determined using a reverse-phase HPLC method.[3]

Materials and Equipment:

- HPLC system with a UV detector
- Newcrom R1 HPLC column (or equivalent C18 column)
- Acetonitrile (MeCN)
- Water
- Phosphoric acid (or formic acid for Mass-Spec compatible applications)
- Sample of 3-(4-aminophenoxy)aniline

Procedure:

- Prepare the mobile phase by mixing acetonitrile, water, and a small amount of phosphoric acid. For MS compatibility, substitute phosphoric acid with formic acid.[3]
- Dissolve a known amount of 3-(4-aminophenoxy)aniline in the mobile phase to prepare the sample solution.
- Set the flow rate and column temperature on the HPLC system.
- Inject the sample solution into the HPLC system.

- Monitor the elution of the compound using the UV detector. The retention time will be characteristic of 3-(4-aminophenoxy)aniline under the specific chromatographic conditions.
 - This method is scalable and can be adapted for preparative separation to isolate impurities.
- [3]

Visualizations

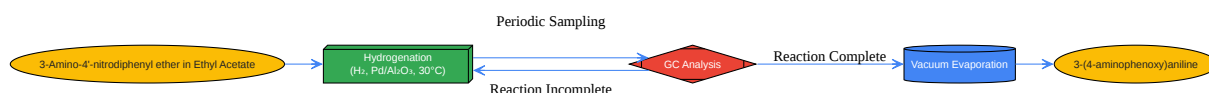
3.1. Chemical Structure

The following diagram illustrates the molecular structure of 3-(4-aminophenoxy)aniline.

Chemical structure of 3-(4-aminophenoxy)aniline.

3.2. Synthesis Workflow

The diagram below outlines the key steps in the synthesis of 3-(4-aminophenoxy)aniline via hydrogenation.



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Workflow for the synthesis of 3-(4-aminophenoxy)aniline.

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